

Proper Disposal of BD750: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: *bd750*

Cat. No.: *B1662695*

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For researchers, scientists, and drug development professionals, ensuring the safe and compliant disposal of chemical reagents is paramount. This document provides essential safety and logistical information for the proper disposal of **BD750**, a benzothiazole derivative and immunosuppressant used in research.

BD750, with the chemical name 2-(benzo[d]thiazol-2-yl)-4,5,6,7-tetrahydro-2H-indazol-3-ol and CAS number 892686-59-8, is classified as toxic if swallowed.[1] Adherence to proper disposal protocols is crucial to mitigate risks to personnel and the environment. While shipped as a non-hazardous chemical, its toxicological properties necessitate careful handling throughout its lifecycle, including disposal.[2]

Personal Protective Equipment (PPE) and Handling

Before initiating any disposal procedures, ensure appropriate personal protective equipment is worn. This includes, but is not limited to:

- **Gloves:** Chemical-resistant gloves are mandatory. Always inspect gloves for integrity before use.
- **Eye Protection:** Safety glasses with side shields or goggles must be worn.
- **Lab Coat:** A standard laboratory coat should be worn to protect from spills.

Handle **BD750** in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of any dust or aerosols. Avoid contact with skin and eyes.[3]

Disposal Procedures

The primary directive for the disposal of **BD750** is to act in accordance with local, regional, national, and international regulations.[1] For research laboratory settings, this typically involves treating the compound and any contaminated materials as hazardous waste.

Step-by-Step Disposal Guide:

- Container Management:
 - Keep the original **BD750** container tightly closed when not in use.
 - Do not mix **BD750** with other waste streams unless explicitly permitted by your institution's hazardous waste management plan.
- Waste Collection:
 - Solid Waste: Collect surplus or expired **BD750** powder in a clearly labeled, sealed, and appropriate hazardous waste container.
 - Contaminated Materials: Any materials that have come into contact with **BD750**, such as pipette tips, centrifuge tubes, gloves, and bench paper, should be considered contaminated and collected in a designated hazardous waste container.
 - Solutions: Solutions containing **BD750** should be collected in a labeled, leak-proof hazardous waste container for liquids. Do not dispose of solutions down the drain.
- Labeling:
 - All waste containers must be clearly labeled with the words "Hazardous Waste," the full chemical name "2-(benzo[d]thiazol-2-yl)-4,5,6,7-tetrahydro-2H-indazol-3-ol," the CAS number "892686-59-8," and the associated hazards (e.g., "Toxic").
- Storage:

- Store hazardous waste containers in a designated, secure, and well-ventilated area, away from incompatible materials. Follow your institution's guidelines for the temporary storage of hazardous waste.
- Pickup and Disposal:
 - Arrange for the collection of the hazardous waste by your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor.

Spill Management

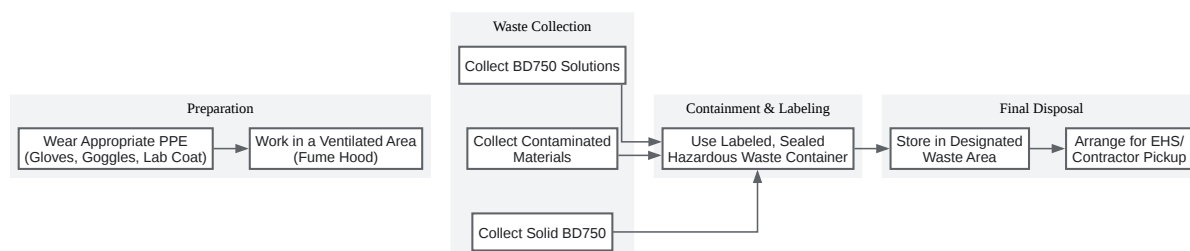
In the event of a spill:

- Evacuate: If the spill is large or in a poorly ventilated area, evacuate the immediate vicinity.
- Alert: Notify your supervisor and your institution's EHS department.
- Contain: If it is safe to do so, prevent the spread of the powder or liquid.
- Clean-up:
 - For small powder spills, carefully sweep up the material, avoiding dust generation, and place it in a labeled hazardous waste container.
 - For liquid spills, absorb the material with an inert absorbent (e.g., vermiculite, sand) and place it in a labeled hazardous waste container.
- Decontaminate: Clean the spill area with an appropriate solvent or detergent and water. Collect all cleaning materials as hazardous waste.

Key Data Summary

Property	Information	Reference
Chemical Name	2-(benzo[d]thiazol-2-yl)-4,5,6,7-tetrahydro-2H-indazol-3-ol	[2]
Synonym	BD750, BD-750	[2]
CAS Number	892686-59-8	[1]
Physical Form	Solid	[1]
Primary Hazard	Toxic if swallowed (Acute Toxicity - Oral 3)	[1]
Storage	Dry, dark, and at 0-4°C for short term or -20°C for long term.	[2]
Disposal	As hazardous waste, in accordance with local, regional, national, and international regulations.	[1]

BD750 Disposal Workflow



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Caption: Workflow for the safe disposal of **BD750**.

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